

Rhodinyl Propionate: Laboratory Disposal & Safety Protocol

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Compound of Interest

Compound Name: Rhodinyl propionate

CAS No.: 105-89-5

Cat. No.: B089866

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CAS: 105-89-5 | Formula: $C_{13}H_{24}O_2$ [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Executive Summary

This guide outlines the definitive disposal and handling procedures for **Rhodinyl Propionate**, a terpenoid ester frequently used in fragrance chemistry and organic synthesis. While often perceived as a low-risk "flavor" compound, its high lipophilicity (LogP ~4.[\[3\]](#)[\[4\]](#)7) and aquatic toxicity profile require strict adherence to "Zero-Discharge" protocols regarding municipal water systems.[\[3\]](#)[\[4\]](#)

Immediate Action Directive:

- Do NOT dispose of via sink/drain.[\[5\]](#)
- Do NOT mix with halogenated solvents (e.g., DCM, Chloroform) unless unavoidable, as this complicates incineration.[\[3\]](#)[\[4\]](#)
- Primary Disposal Route: Thermal destruction (Incineration) via licensed chemical waste contractor.

Part 1: Chemical Profile & Hazard Assessment

To effectively manage waste, one must understand the physicochemical properties driving the disposal logic. **Rhodinyl propionate** is a Class IIIA Combustible Liquid.

Property	Value	Operational Implication
Flash Point	~89°C - 100°C (193°F)	Combustible.[1][2][3][4] Does not meet RCRA "Ignitable" (D001) definition (<60°C) strictly, but is often managed as such for fuel blending.[4]
Water Solubility	Insoluble (< 2 mg/L)	Critical: Will form surface films in water systems, suffocating aquatic oxygen exchange.[1][2][3]
LogP (Octanol/Water)	~4.7	High bioaccumulation potential.[1][2][3] Strict environmental isolation required.
Density	~0.90 g/mL	Floats on water.[1][2][3] Use absorbents for spills, not water dilution.
GHS Classification	Skin Irrit. 2 (H315), Aquatic Chronic 2 (H411)	Requires PPE (Nitrile gloves) and environmental segregation.[1][2][3]

Part 2: The Disposal Logic (The "Why") [3]

As scientists, we avoid "black box" protocols. Here is the causality behind the disposal requirements for **Rhodinyl Propionate**:

- **Exclusion from Aqueous Waste:** Due to its aliphatic hydrocarbon chain, **Rhodinyl propionate** is highly lipophilic. If poured down the drain, it resists hydrolysis in sewage

treatment plants, partitioning into sludge or passing through to waterways where it exerts long-term toxicity (H411) on aquatic life.[3][4]

- Incineration vs. Landfill: The ester bond is susceptible to thermal oxidation. High-temperature incineration (

) effectively cleaves the molecule into harmless

and

[3][4] This makes Fuel Blending (mixing with other high-BTU solvents for energy recovery) the most sustainable disposal path.[3][4]

- Segregation from Halogens: **Rhodinyl propionate** contains only C, H, and O. Mixing it with halogenated waste (e.g., chloroform) prevents it from being used in fuel blending programs due to the formation of acid gases (HCl) and dioxins during combustion, significantly increasing disposal costs.[3][4]

Part 3: Step-by-Step Disposal Protocol

Phase 1: Segregation & Collection[4]

- Stream Selection: Segregate into "Non-Halogenated Organic Solvents".
- Container Compatibility:
 - Recommended: High-Density Polyethylene (HDPE) or Amber Glass.[3][4]
 - Avoid: Polystyrene (potential for softening over long durations, though less aggressive than ketones).
- Headspace: Leave min. 10% headspace to account for thermal expansion, especially if the waste container is stored near equipment generating heat.

Phase 2: Labeling

Standard "Organic Waste" tags are insufficient. Your label must explicitly track the aquatic hazard.

- Constituents: List "**RhodinyI Propionate**" (do not use trade names like "RhodinyI Acetate substitute").
- Hazard Checkboxes: Mark "Irritant" and "Environmental Hazard" (Dead fish/Tree symbol).
- pH Check: Neutral (unless mixed with process acids/bases).

Phase 3: Storage & Pickup^[4]

- Secondary Containment: Store waste bottles in a polyethylene tray capable of holding 110% of the largest container's volume.
- Time Limit: Do not store waste longer than 90 days (standard satellite accumulation area limit in many jurisdictions like US RCRA).

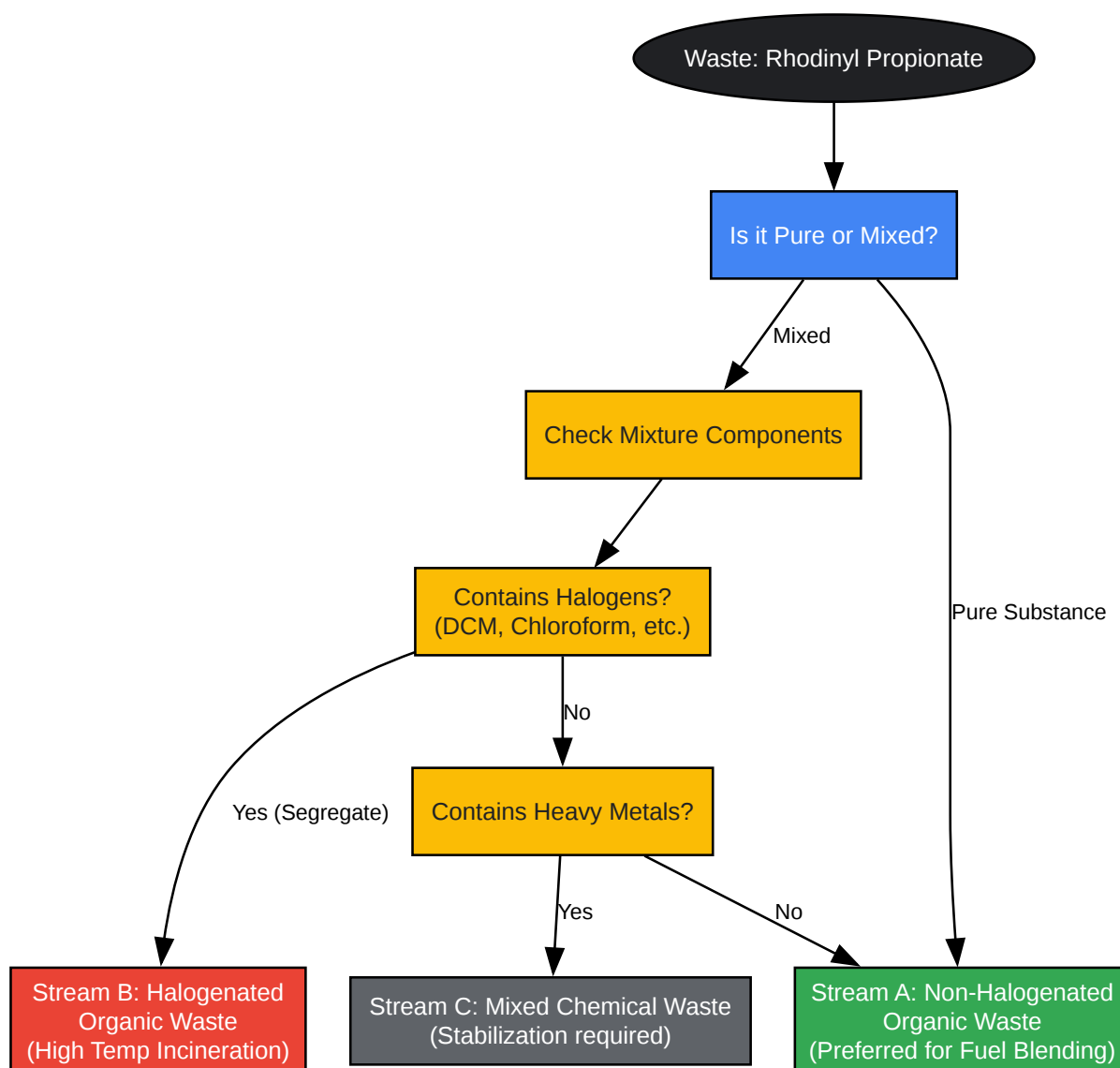
Part 4: Spill Management Workflow

Scenario: 500mL spill on laboratory floor.

- Isolate: Remove ignition sources. While Flash Point is high (~90°C), wicking into porous material (paper/rags) increases surface area and flammability risk.^[4]
- PPE: Don Nitrile gloves and safety goggles.
- Contain: Do NOT use water. Use an inert absorbent (Vermiculite, Diatomaceous Earth, or dedicated Organic Spill Pads).^{[3][4]}
- Clean: Scoop absorbed material into a wide-mouth jar.^[4] Label as "Solid Debris contaminated with **RhodinyI Propionate**."
- Wash: Clean surface with a detergent solution (surfactant required to solubilize the oily residue) after bulk removal.

Part 5: Visual Decision Workflow

The following diagram illustrates the decision logic for disposing of **RhodinyI Propionate** mixtures.



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Figure 1: Decision tree for categorizing **RhodinyI Propionate** waste based on mixture composition.

References

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